

Abyssinone IV: An Overview of its Chemical Properties

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Compound of Interest

Compound Name: Abyssinone IV

Cat. No.: B15285770

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Abyssinone IV is a naturally occurring flavanone, a type of flavonoid, that has been isolated from plants of the Erythrina genus. This document provides core chemical information for researchers, scientists, and drug development professionals interested in this compound.

Physicochemical Data

Key identifying and quantitative data for **Abyssinone IV** are summarized in the table below. This information is essential for experimental design, compound sourcing, and regulatory documentation.

Identifier	Value	Source
CAS Number	77263-10-6	Biosynth[1]
Molecular Formula	C25H28O4	ChEMBL, PubChem[2][3]
Molecular Weight	392.50 g/mol	ChEMBL, PubChem[2][3]
Monoisotopic Mass	392.1988 Da	ChEMBL[2]
IUPAC Name	7-hydroxy-2-[4-hydroxy-3,5-bis(3-methylbut-2-enyl)phenyl]-2,3-dihydrochromen-4-one	PubChem[3]

Further research into the biological activities, experimental protocols, and relevant signaling pathways of **Abyssinone IV** is ongoing to develop a comprehensive technical guide. This will include detailed methodologies and visual representations of its mechanism of action to support further investigation and drug development efforts.

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References

- 1. Abyssinone IV | 77263-10-6 | XA161639 | Biosynth [biosynth.com]
- 2. Compound: ABYSSINONE IV (ChEMBL470454) - ChEMBL [ebi.ac.uk]
- 3. Abyssinone IV | C₂₅H₂₈O₄ | CID 4063835 - PubChem [pubchem.ncbi.nlm.nih.gov]
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